Crystal structure analysis of 2-Hydroxy-2-(oxolan-3-yl)acetamide

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Compound of Interest

Compound Name:	*2-Hydroxy-2-(oxolan-3-yl)acetamide*
CAS No.:	*1247174-57-7*
Cat. No.:	*B3376861*

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An In-Depth Technical Guide to the Crystal Structure Analysis of **2-Hydroxy-2-(oxolan-3-yl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The precise three-dimensional arrangement of atoms within a molecule is fundamental to understanding its chemical and physical properties, and by extension, its biological activity. For drug development professionals, this knowledge is paramount in designing effective and specific therapeutic agents. This guide provides a comprehensive, in-depth technical overview of the process of determining the crystal structure of the novel compound **2-Hydroxy-2-(oxolan-3-yl)acetamide**. As a senior application scientist, this document moves beyond a simple recitation of protocols; it delves into the rationale behind experimental choices, ensuring a robust and self-validating methodology. We will navigate the entire workflow, from the initial synthesis and crystallization to the final structure validation and deposition, equipping researchers with the expertise to confidently undertake such an analysis.

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Introduction: The Significance of Structural Elucidation

2-Hydroxy-2-(oxolan-3-yl)acetamide is a small organic molecule with potential pharmaceutical applications due to its combination of a hydroxyl group, an amide, and a tetrahydrofuran ring – functionalities often found in biologically active compounds. A definitive crystal structure provides invaluable information, including:

- Conformational Analysis: Determining the preferred three-dimensional shape of the molecule.
- Intermolecular Interactions: Identifying and characterizing hydrogen bonds, van der Waals forces, and other non-covalent interactions that dictate the crystal packing. This is crucial for understanding solubility, stability, and polymorphism.
- Absolute Stereochemistry: Unambiguously assigning the stereochemistry of chiral centers.
- Structure-Activity Relationship (SAR) Studies: Providing a precise atomic-level model for computational modeling and rational drug design.

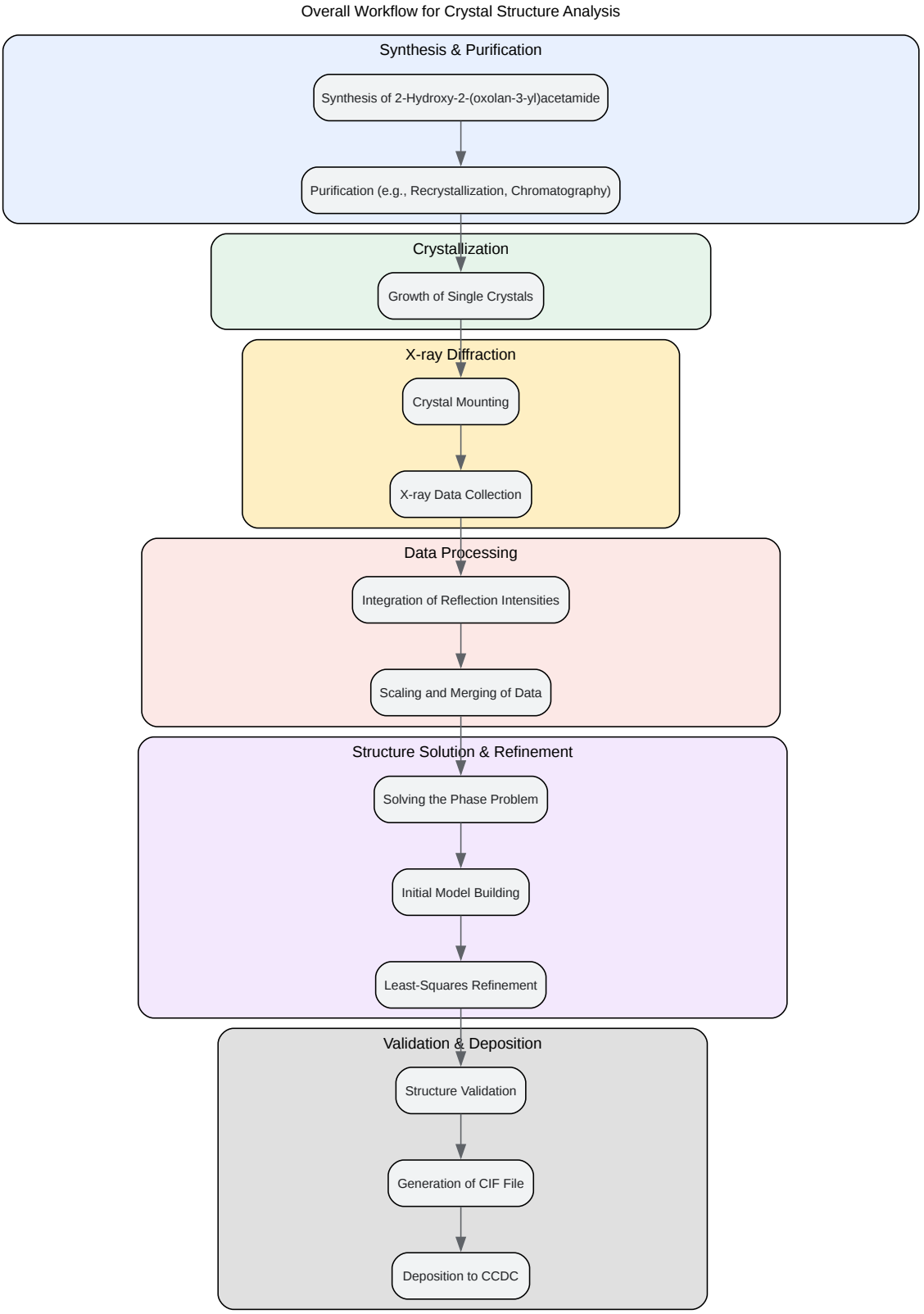
This guide will use the analysis of **2-Hydroxy-2-(oxolan-3-yl)acetamide** as a practical framework to explain the principles and techniques of modern single-crystal X-ray crystallography.

The Experimental & Computational Workflow: A Holistic Approach

The determination of a crystal structure is a multi-step process that seamlessly blends wet-lab chemistry with sophisticated computational analysis.[1][2][3][4] The following sections will detail each stage, emphasizing the critical thinking required at every juncture.

Diagram: Overall Workflow for Crystal Structure Analysis

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Caption: A flowchart illustrating the key stages in determining the crystal structure of a small molecule.

Synthesis and Crystallization: The Foundation of Quality Data

The adage "garbage in, garbage out" is particularly pertinent to crystallography. A high-quality crystal is the single most important factor for a successful structure determination.

Synthesis and Purification

The synthesis of **2-Hydroxy-2-(oxolan-3-yl)acetamide** would likely involve the reaction of an appropriate oxolane-3-carboxylic acid derivative with ammonia or a protected amine, followed by the introduction of the hydroxyl group. The specifics of the synthetic route are beyond the scope of this guide, but the final product must be purified to the highest possible degree (>99%). Techniques such as column chromatography and recrystallization are essential to remove any impurities that could inhibit crystallization or compromise the quality of the resulting crystals.

Crystallization: The Art and Science of Growing Ordered Solids

Crystallization is often the most challenging and empirical step in the entire process.[3] The goal is to create a supersaturated solution from which the molecule will slowly precipitate in an ordered, crystalline form rather than as an amorphous powder. For a small, polar molecule like **2-Hydroxy-2-(oxolan-3-yl)acetamide**, several techniques should be explored in parallel.

Experimental Protocol: Crystallization Screening

- Solvent Selection:
  - Begin by testing the solubility of the purified compound in a range of solvents with varying polarities (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane).
  - Ideal solvents are those in which the compound is sparingly soluble at room temperature but readily soluble upon heating.

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- Slow Evaporation:
  - Dissolve the compound in a suitable solvent to near-saturation.
  - Transfer the solution to a small vial, cover it loosely (e.g., with perforated parafilm) to allow for slow evaporation of the solvent.
  - Store the vial in a vibration-free environment and monitor for crystal growth over several days to weeks. A typical starting point for a related compound, 2-(4-Hydroxyphenyl)acetamide, involved dissolving it in methanol and allowing for slow evaporation at room temperature.[5]
- Vapor Diffusion (Hanging and Sitting Drop):
  - Hanging Drop: A small drop of the concentrated solution of the compound in a "good" solvent is placed on a siliconized coverslip, which is then inverted and sealed over a well containing a "poor" solvent (a solvent in which the compound is less soluble). The vapor of the poor solvent slowly diffuses into the drop, reducing the solubility of the compound and inducing crystallization.
  - Sitting Drop: Similar to the hanging drop method, but the drop of the compound solution is placed on a pedestal within the well.
- Solvent/Anti-Solvent Diffusion:
  - Dissolve the compound in a "good" solvent in a small vial.
  - Carefully layer a less dense, miscible "anti-solvent" (a solvent in which the compound is insoluble) on top of the solution.
  - Over time, the anti-solvent will diffuse into the solution, causing the compound to crystallize at the interface.

Rationale for Method Selection: The choice of crystallization method and solvents is guided by the polarity and solubility of the target molecule. For **2-Hydroxy-2-(oxolan-3-yl)acetamide**, which has hydrogen bond donors and acceptors, polar solvents or mixtures of polar and non-polar solvents are likely to be most successful.

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Data Collection: Capturing the Diffraction Pattern

Once a suitable single crystal (typically 0.1-0.3 mm in all dimensions, with sharp edges and no visible defects) is obtained, the next step is to collect the X-ray diffraction data.[2][3]

Experimental Protocol: Single-Crystal X-ray Diffraction Data Collection

- Crystal Mounting:
  - A single crystal is carefully selected under a microscope.
  - It is mounted on a cryoloop, typically made of nylon, and flash-cooled in a stream of liquid nitrogen (around 100 K).
  - Causality: Cryo-cooling is crucial as it minimizes radiation damage to the crystal from the intense X-ray beam and reduces thermal vibrations of the atoms, leading to a higher quality diffraction pattern.[6]
- Data Collection on a Diffractometer:
  - The mounted crystal is placed on a goniometer within an X-ray diffractometer.[1]
  - The diffractometer consists of an X-ray source (e.g., a sealed tube with a molybdenum or copper target, or a synchrotron), a goniometer to orient the crystal, and a detector (e.g., a CCD or CMOS detector).[1][3]
  - A monochromatic X-ray beam is directed at the crystal.
  - The crystal is rotated, and a series of diffraction images are collected at different orientations.[6] Each image captures the spots (reflections) produced as the X-rays are diffracted by the planes of atoms in the crystal.
  - The intensity and position of each reflection are recorded.

Structure Solution and Refinement: From Diffraction to a 3D Model

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The collected diffraction data contains the information needed to determine the crystal structure, but it is not a direct image. The primary challenge is the "phase problem."

Data Processing

Specialized software is used to process the raw diffraction images. This involves:

- Indexing: Determining the unit cell parameters (the dimensions of the repeating unit of the crystal) and the crystal system.
- Integration: Measuring the intensity of each diffraction spot.
- Scaling and Merging: Placing all the measured intensities on a common scale and merging redundant measurements to produce a final reflection file.

Solving the Phase Problem

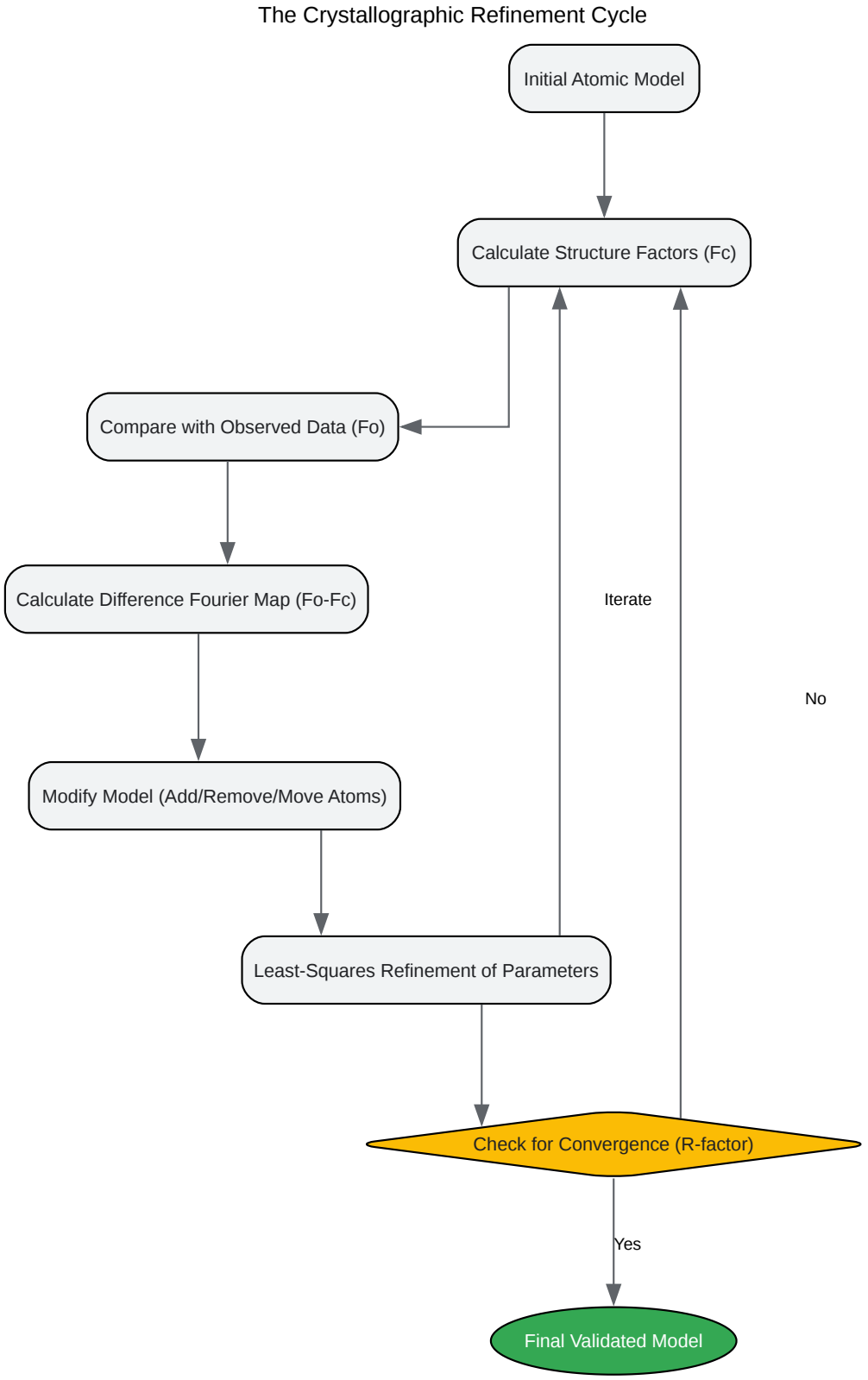
The diffraction experiment measures the intensities (which are related to the amplitudes of the structure factors) but not the phases of the diffracted X-rays.[7] Both are needed to calculate the electron density map. For small molecules, direct methods are typically used. These are computational techniques that use statistical relationships between the reflection intensities to estimate the initial phases.[7]

Model Building and Refinement

- Initial Model: Using the initial phases and the measured amplitudes, an initial electron density map is calculated. The software then attempts to fit the known atoms of **2-Hydroxy-2-(oxolan-3-yl)acetamide** into the regions of high electron density.
- Least-Squares Refinement: This is an iterative process of optimizing the atomic model to best fit the experimental data.[7][8] The parameters of the model (atomic coordinates, thermal parameters that describe atomic vibrations) are adjusted to minimize the difference between the observed structure factor amplitudes and those calculated from the model.[7][8] The quality of the fit is monitored by the R-factor; a lower R-factor generally indicates a better fit.

Diagram: The Refinement Cycle

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Caption: The iterative cycle of crystallographic refinement.

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Structure Validation: Ensuring Scientific Integrity

A refined crystal structure must be rigorously validated to ensure its quality and correctness before publication or use in further research.[9][10][11][12] This is a self-validating system where the final model is checked against established chemical and crystallographic principles.

Key Validation Checks:

- Geometric Parameters: Bond lengths, bond angles, and torsion angles should be compared to expected values for similar chemical fragments. The Cambridge Structural Database (CSD) is an invaluable resource for this.[13][14]
- Anisotropic Displacement Parameters (ADPs): These describe the thermal motion of atoms and should be physically reasonable (e.g., not excessively large or small, and generally ellipsoidal).
- Difference Electron Density Map: After the final refinement, the difference map should be largely featureless. Significant peaks or holes may indicate missing atoms, incorrect atom assignments, or disorder.
- PLATON/checkCIF: The program PLATON, often accessed via the IUCr's checkCIF service, performs a comprehensive series of checks on the crystallographic information file (CIF) and generates a report of alerts that need to be addressed.[10][15]

Table 1: Key Crystallographic Data for a Hypothetical Analysis of **2-Hydroxy-2-(oxolan-3-yl)acetamide**

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Parameter	Hypothetical Value	Explanation
Chemical formula	C6H11NO3	The elemental composition of the molecule.
Formula weight	145.16	The molecular weight of the compound.
Crystal system	Monoclinic	One of the seven crystal systems describing the symmetry of the unit cell.
Space group	$P2_1/c$	The specific symmetry operations present in the crystal.
a, b, c (Å)	8.16, 14.94, 9.39	The dimensions of the unit cell.
α, β, γ (°)	90, 103.6, 90	The angles of the unit cell.
Volume ($Å^3$)	1113.4	The volume of the unit cell.
Z	4	The number of molecules in the unit cell.
Density (calculated) (g/cm^3)	1.285	The calculated density of the crystal.
Absorption coefficient (mm^{-1})	0.098	A measure of how much the X-rays are absorbed by the crystal.
F(000)	624	The total number of electrons in the unit cell.
Crystal size (mm^3)	0.30 x 0.20 x 0.20	The dimensions of the crystal used for data collection.
θ range for data collection (°)	2.5 to 27.5	The range of diffraction angles over which data was collected.
Reflections collected	7302	The total number of diffraction spots measured.

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Independent reflections	1455 [R(int) = 0.027]	The number of unique reflections after merging duplicates.
Final R indices [I>2σ(I)]	R1 = 0.037, wR2 = 0.111	Indicators of the agreement between the model and the data.
Goodness-of-fit on F^2	1.09	Should be close to 1 for a good refinement.
Largest diff. peak and hole ($e.Å^{-3}$)	0.14 and -0.13	The residual electron density, which should be close to zero.

Note: The values in this table are hypothetical and are based on typical values for a small organic molecule crystal structure, such as that of 2-cyano-N-(furan-2-ylmethyl)acetamide.[16]

Data Deposition and Dissemination

To ensure the integrity and accessibility of scientific data, the final validated crystal structure should be deposited in a public database. For small organic molecules, the appropriate repository is the Cambridge Crystallographic Data Centre (CCDC).[13][17][18][19] Upon deposition, a unique CCDC number is assigned, which should be included in any publication describing the structure. This allows other researchers to freely access and utilize the crystallographic data.

Conclusion

The crystal structure analysis of **2-Hydroxy-2-(oxolan-3-yl)acetamide**, or any novel compound, is a rigorous process that demands both experimental skill and a deep understanding of crystallographic principles. By following a logical workflow from synthesis and crystallization through data collection, refinement, and stringent validation, researchers can produce a high-quality, reliable three-dimensional model of the molecule. This structural information is not merely an academic exercise; it is a critical piece of the puzzle in modern drug discovery and materials science, providing the foundational knowledge for rational design and the development of new and improved chemical entities.

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